

BOC-L-Phenylalanine-13C material safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BOC-L-Phenylalanine-13C

Cat. No.: B3331578

[Get Quote](#)

An In-depth Technical Guide to the Material Safety of BOC-L-Phenylalanine-13C

This guide provides a comprehensive overview of the material safety information for **BOC-L-Phenylalanine-13C**, a stable isotope-labeled amino acid derivative. It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information presented is synthesized from publicly available safety data sheets and product information pages.

Chemical Identification and Properties

BOC-L-Phenylalanine-13C is a derivative of the amino acid L-phenylalanine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group and one or more carbon atoms are replaced with the stable isotope Carbon-13.[1] This isotopic labeling is primarily for use in nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry-based studies, such as in peptide synthesis and metabolic flux analysis.[1][2] The ¹³C label does not fundamentally alter the chemical's hazardous properties.

Quantitative Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₉ NO ₄	[3]
Molecular Weight	266.30 g/mol	[4][5]
Appearance	White solid powder	[6]
Melting Point	85 - 88 °C (185 - 190.4 °F)	[3][6]
Optical Activity	[α] _D ²⁰ +25° (c = 1 in ethanol)	[4]
Isotopic Purity	99 atom % ¹³ C	[4]
Solubility	Insoluble in water	[6]
Storage Temperature	Refrigerate at +2°C to +8°C, desiccated, and protected from light.	[5]

Hazard Identification and Toxicological Information

BOC-L-Phenylalanine and its isotopically labeled forms are not classified as hazardous substances according to GHS and do not meet the criteria for classification under Regulation (EC) No 1272/2008.[7][8] They are not considered acutely toxic, corrosive, or irritating to the skin or eyes.[7]

Summary of Toxicological Data

Toxicological Endpoint	Classification/Data	Source(s)
Acute Toxicity	Shall not be classified as acutely toxic. No data available.	[7] [9] [10]
Skin Corrosion/Irritation	Shall not be classified as corrosive/irritant to skin.	[7] [8]
Serious Eye Damage/Irritation	Shall not be classified as seriously damaging to the eye or eye irritant.	[7] [8]
Respiratory or Skin Sensitisation	Shall not be classified as a respiratory or skin sensitiser.	[8]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	[8]
Carcinogenicity	Shall not be classified as carcinogenic.	[8]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[8]

While specific toxicological data is largely unavailable, the compound may be harmful if inhaled or swallowed and may cause respiratory tract irritation.[\[9\]](#)[\[10\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

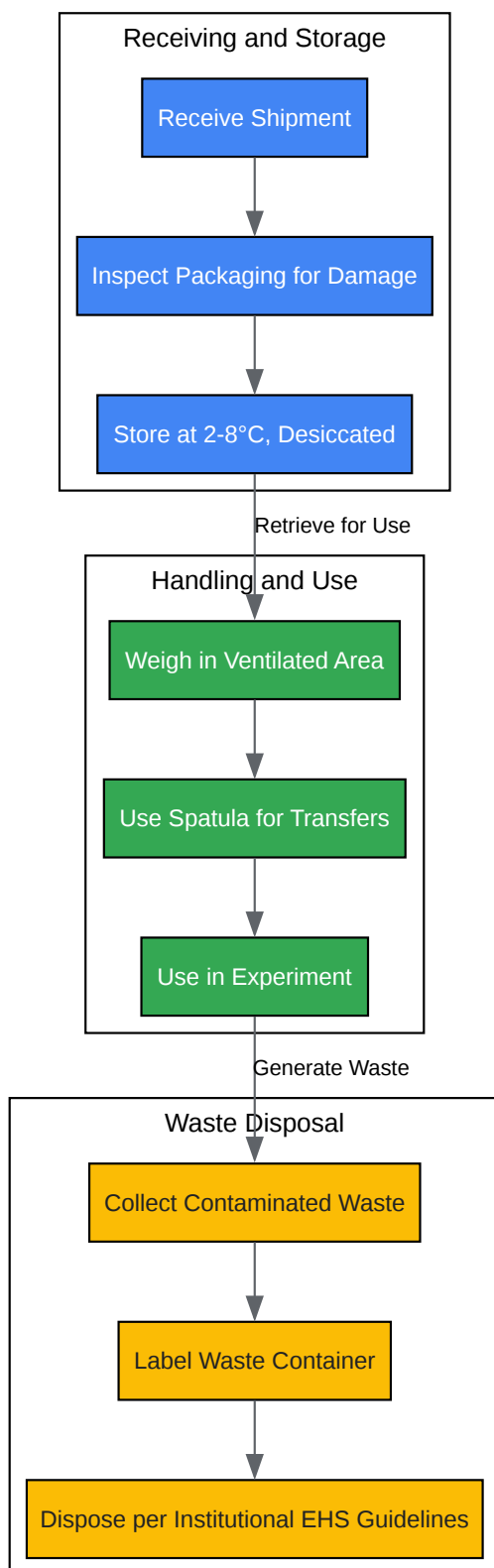
Adherence to standard laboratory safety protocols is essential when handling **BOC-L-Phenylalanine-13C**.

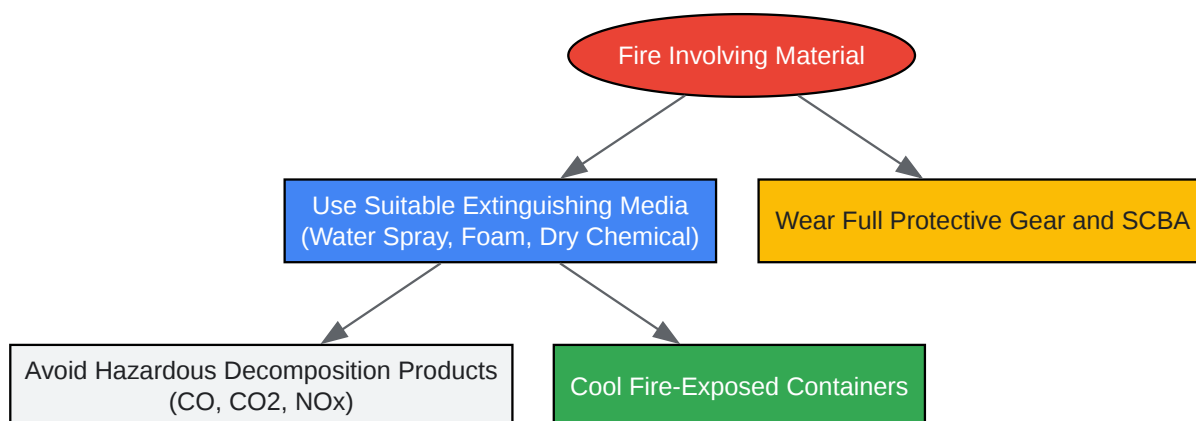
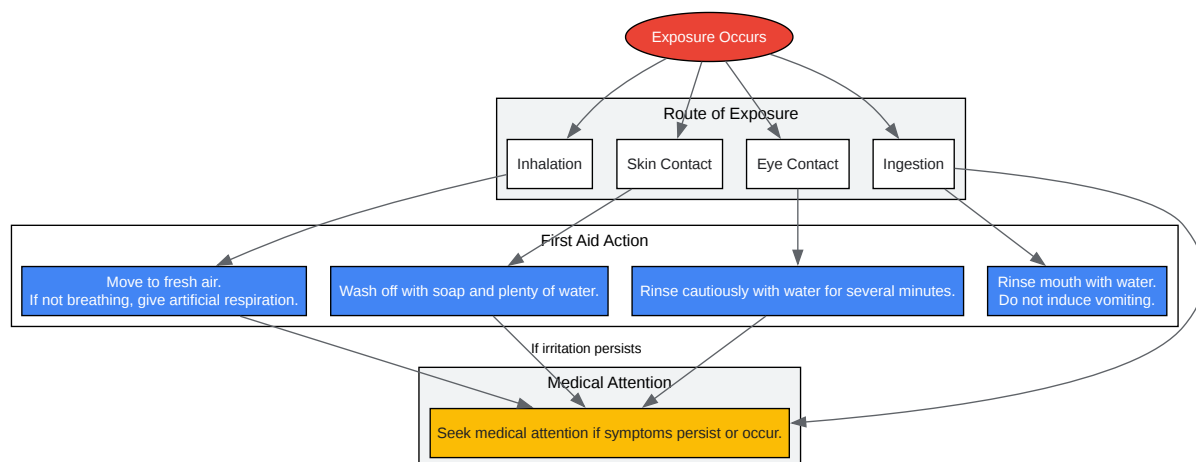
Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Rationale	Source(s)
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from potential splashes or airborne dust particles.	[6] [11]
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact with the chemical.	[11]
Body Protection	A standard laboratory coat.	Protects clothing and skin from accidental spills and contamination.	[11]
Respiratory Protection	Generally not required under normal use with adequate ventilation. A dust mask (e.g., N95) may be used if dust is generated.	To minimize inhalation of the solid powder, especially when weighing.	[6] [11]

General Handling and Storage Workflow

The following diagram illustrates the standard workflow for safely handling **BOC-L-Phenylalanine-13C** from receipt to disposal.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. BOC-PHE-OH-2-13C [amp.chemicalbook.com]
- 4. Boc-13C-Phe-OH 99 atom % 13C | Sigma-Aldrich [sigmaaldrich.com]
- 5. L-Phenylalanine- δ^2 - δ^2 -Boc (1- $\hat{A}^1\hat{A}^3$ C, 99%) - Cambridge Isotope Laboratories, CLM-2170-0.5 [isotope.com]
- 6. fishersci.com [fishersci.com]
- 7. carlroth.com [carlroth.com]
- 8. carlroth.com [carlroth.com]
- 9. peptide.com [peptide.com]
- 10. peptide.com [peptide.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [BOC-L-Phenylalanine-13C material safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3331578#boc-l-phenylalanine-13c-material-safety-data-sheet-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com